

Spectroscopic Characterization and Analytical Profiling of 4-(Quinolin-4-yl)thiazol-2-amine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Quinolin-4-yl-thiazol-2-ylamine

Cat. No.: B15321621

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Target Audience: Medicinal Chemists, Analytical Scientists, and Drug Discovery Professionals
Compound CAS: 30235-30-4 | Molecular Formula: $C_{12}H_9N_3S$ | Molecular Weight: 227.29 g/mol

Chemical Architecture & Strategic Rationale

The 4-(quinolin-4-yl)thiazol-2-amine scaffold represents a privileged pharmacophore in modern medicinal chemistry. By fusing a quinoline core—known for its DNA-intercalating and kinase-inhibitory properties—with a 2-aminothiazole moiety, researchers can access a vast chemical space for antimicrobial, antimalarial, and antineoplastic drug development [1].

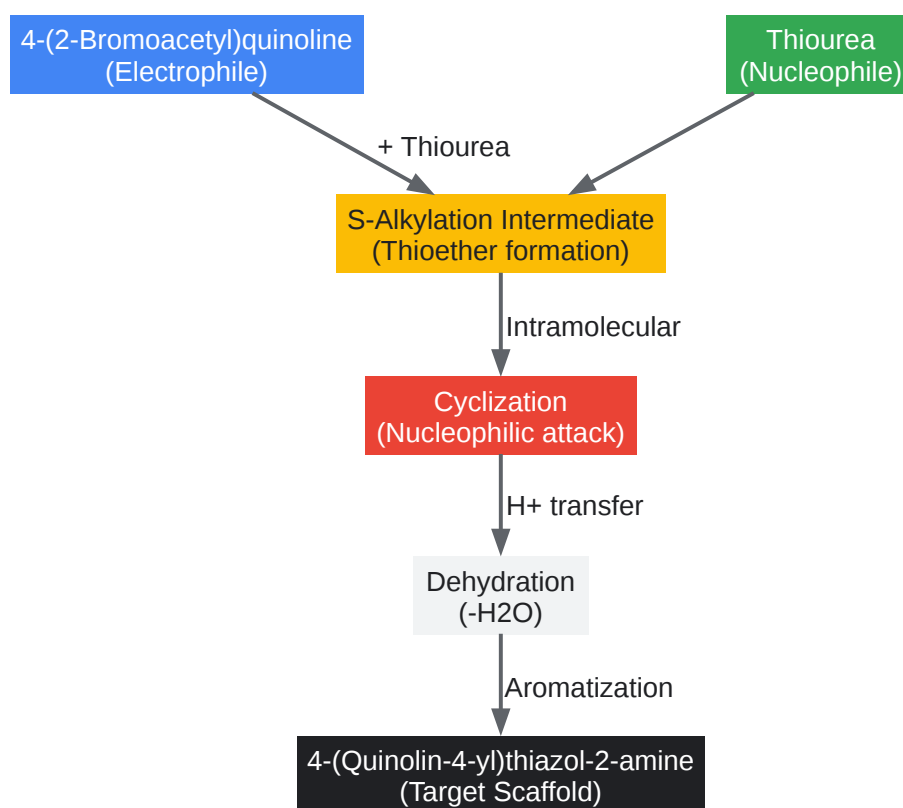
From an analytical perspective, this molecule presents unique spectroscopic challenges. The highly conjugated, electron-deficient quinoline system induces significant anisotropic deshielding, while the primary amine on the thiazole ring is prone to rapid proton exchange. This whitepaper provides a definitive, orthogonally validated spectroscopic profile (NMR, FT-IR, and LC-ESI-MS) to ensure rigorous structural confirmation during synthesis and scale-up.

Synthetic Methodology & Mechanistic Pathway

The most robust method for constructing this scaffold is the Hantzsch Thiazole Synthesis, utilizing 4-(2-bromoacetyl)quinoline and thiourea.

Mechanistic Causality: The reaction is driven by the high electrophilicity of the

-bromoketone. The sulfur atom of thiourea acts as the initial nucleophile. Sulfur is highly polarizable, making S-alkylation kinetically favored over N-alkylation. Following the formation of the thioether intermediate, an intramolecular nucleophilic attack by the nitrogen onto the carbonyl carbon forms the five-membered ring. Subsequent dehydration and aromatization yield the thermodynamically stable thiazole [1].



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Fig 1: Hantzsch synthesis mechanism of 4-(quinolin-4-yl)thiazol-2-amine.

Spectroscopic Data Profiling

To establish a self-validating analytical profile, data must be cross-referenced across multiple modalities. The following tables summarize the expected spectroscopic data based on established structural determination principles for heteroaromatics[2, 3].

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent Rationale: DMSO-d₆ is strictly required. While CDCl₃ might dissolve the free base, the highly polar 2-aminothiazole moiety often leads to line broadening. More importantly, the strong hydrogen-bonding capability of DMSO restricts the rapid exchange of the -NH₂ protons, allowing them to be clearly resolved as a broad singlet [2].

Table 1: ¹H NMR Data (400 MHz, DMSO-d₆)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment Rationale
Quinoline H-2	8.95	Doublet (d)	4.5	1H	Highly deshielded by adjacent N atom and ring current.
Quinoline H-5	8.60	Doublet of doublets (dd)	8.4, 1.2	1H	Deshielded by the proximal thiazole ring at C-4.
Quinoline H-8	8.10	Doublet (d)	8.4	1H	Deshielded by the adjacent fused benzene ring.
Quinoline H-7	7.78	Doublet of triplets (ddd)	8.4, 6.8, 1.5	1H	Typical aromatic coupling in the carbocyclic ring.
Quinoline H-6	7.65	Doublet of triplets (ddd)	8.4, 6.8, 1.2	1H	Typical aromatic coupling in the carbocyclic ring.
Quinoline H-3	7.60	Doublet (d)	4.5	1H	Coupled only to H-2; shielded

					relative to H-2.
Thiazole - NH ₂	7.40	Broad singlet (br s)	-	2H	Primary amine; exchanges with D ₂ O.
Thiazole H-5	7.25	Singlet (s)	-	1H	Isolated proton on the electron-rich thiazole ring.

Table 2: ¹³C NMR Data (100 MHz, DMSO-d₆)

Chemical Shift (δ , ppm)	Carbon Type	Assignment	Structural Notes
168.5	Quaternary	Thiazole C-2	Highly deshielded by adjacent N, S, and -NH ₂ .
150.2	CH	Quinoline C-2	Directly bonded to quinoline nitrogen.
148.4	Quaternary	Quinoline C-8a	Bridgehead carbon adjacent to nitrogen.
147.1	Quaternary	Thiazole C-4	Bonded to the quinoline core.
140.5	Quaternary	Quinoline C-4	Point of attachment to the thiazole ring.
129.8, 129.2, 126.8, 124.3	CH	Quinoline C-8, C-7, C-6, C-5	Carbocyclic ring carbons.
125.5	Quaternary	Quinoline C-4a	Bridgehead carbon.
118.6	CH	Quinoline C-3	Alpha to the C-4 substituent.
108.4	CH	Thiazole C-5	Characteristic upfield shift for thiazole C-5.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Table 3: FT-IR Data (KBr Pellet)

Wavenumber (cm ⁻¹)	Peak Characteristics	Functional Group Assignment
3410, 3280	Sharp, medium intensity	N-H stretching (asymmetric and symmetric, 1° amine)
3110	Weak, sharp	Aromatic C-H stretching
1615	Strong, sharp	C=N stretching (thiazole/quinoline rings)
1585, 1505	Medium to strong	Aromatic C=C stretching
1340	Medium	C-N stretching (aromatic amine)
685	Weak	C-S-C stretching (thiazole core)

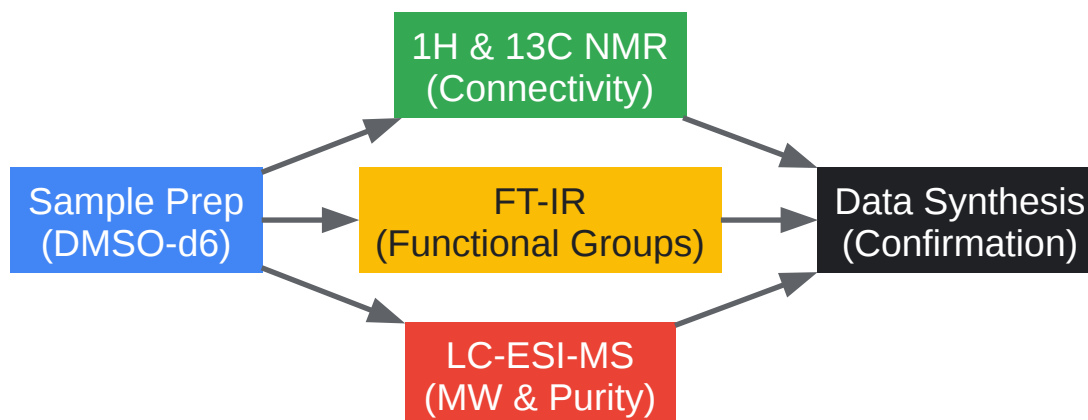
Mass Spectrometry (LC-ESI-MS)

Ionization Rationale: Electrospray Ionization (ESI) in positive mode is the gold standard here. The high basicity of the quinoline nitrogen (pKa ~4.9) and the 2-aminothiazole moiety ensures near-quantitative protonation, yielding a robust pseudomolecular ion [3].

Table 4: ESI-MS Data (Positive Ion Mode)

m/z Value	Ion Type	Relative Abundance	Assignment
228.06	[M+H] ⁺	100% (Base Peak)	Pseudomolecular ion (Calc. for C ₁₂ H ₁₀ N ₃ S ⁺ : 228.06)
201.05	[M+H - HCN] ⁺	~15%	Loss of hydrogen cyanide from the thiazole ring
128.05	[C ₉ H ₆ N] ⁺	~10%	Quinoline cation fragment

Analytical Validation Workflow



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Fig 2: Multi-modal spectroscopic validation workflow for structural confirmation.

Self-Validating Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols incorporate built-in validation checkpoints.

Protocol A: Synthesis & Isolation

- Reaction Setup: Dissolve equimolar quantities (10 mmol) of 4-(2-bromoacetyl)quinoline and thiourea in 30 mL of anhydrous ethanol.
 - Causality: Ethanol provides optimal solubility while acting as a protic solvent to stabilize the leaving bromide ion, significantly accelerating the S-alkylation step.
- Reflux: Heat the mixture to reflux (78°C) for 4 hours under a nitrogen atmosphere.
- Validation Checkpoint (TLC): Co-spot the reaction mixture against the starting materials on a silica gel TLC plate (Eluent: 8:2 Chloroform/Methanol). The disappearance of the UV-active bromoacetyl starting material ($R_f \sim 0.7$) and the emergence of a highly polar, blue-fluorescent spot under 365 nm UV ($R_f \sim 0.3$) confirms cyclization.
- Workup: Cool to room temperature, neutralize with 10% aqueous Na_2CO_3 to precipitate the free base, filter, and recrystallize from hot ethanol.

Protocol B: NMR Sample Preparation & Acquisition

- Preparation: Dissolve 15 mg of the highly purified compound in 0.6 mL of anhydrous DMSO- d_6 . Transfer to a 5 mm NMR tube.
- Validation Checkpoint (Shimming & Solvent): Run a preliminary 1H scan. Ensure the residual DMSO pentet is sharply resolved at exactly 2.50 ppm. A broadened solvent peak indicates paramagnetic impurities or poor magnetic shimming, which will obscure the critical fine J-coupling (e.g., the 1.2 Hz coupling between H-5 and H-6) of the quinoline system.
- D $_2$ O Exchange (Optional but Recommended): To definitively assign the $-NH_2$ peak, add 10 μ L of D $_2$ O to the NMR tube, shake vigorously, and re-acquire the spectrum. The broad singlet at 7.40 ppm will disappear, validating its assignment as the exchangeable amine protons.

References

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